

Essential Safety and Logistical Information for Handling IMP-1575

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Compound of Interest

Compound Name: IMP-1575
Cat. No.: B15136921

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This document provides crucial safety protocols and logistical plans for the handling and disposal of **IMP-1575**, a potent and selective Hedgehog acyltransferase (HHAT) inhibitor. Given its sub-micromolar potency, strict adherence to these guidelines is paramount to ensure personnel safety and prevent environmental contamination.^{[1][2][3][4]}

Compound Information and Hazard Identification

IMP-1575 is a small molecule inhibitor of HHAT with a molecular weight of 343.49 g/mol and an empirical formula of C₁₉H₂₅N₃O₅. It is the most potent HHAT inhibitor reported to date, with an IC₅₀ of 0.75 μM.^{[1][3][4]} While a specific Safety Data Sheet (SDS) detailing all hazards is not publicly available, its potent biological activity necessitates handling it as a hazardous compound.

Physicochemical Properties:

Property	Value
Molecular Weight	343.49
Empirical Formula	C19H25N3OS
Appearance	Faint yellow to yellow orange oil/solid
Storage Temperature	2-8°C

| Solubility | 10 mM in DMSO |

Source: Sigma-Aldrich, MedchemExpress, Probechem Biochemicals[1][2]

Personal Protective Equipment (PPE)

Due to the potent nature of **IMP-1575**, a comprehensive PPE program must be implemented. [5][6] This program should address hazard assessment, PPE selection, and training on proper use, maintenance, and disposal.[5]

Required PPE for Handling **IMP-1575**:

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile)	To prevent skin contact and absorption.
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from splashes.
Body Protection	Laboratory coat	To protect skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area or chemical fume hood	To avoid inhalation of any aerosols or particulates.

Note: The selection of PPE should be based on a site-specific risk assessment.[6][7]

Operational Plan: Handling and Storage

Workflow for Handling **IMP-1575**:

Caption: Workflow for the safe handling of **IMP-1575**.

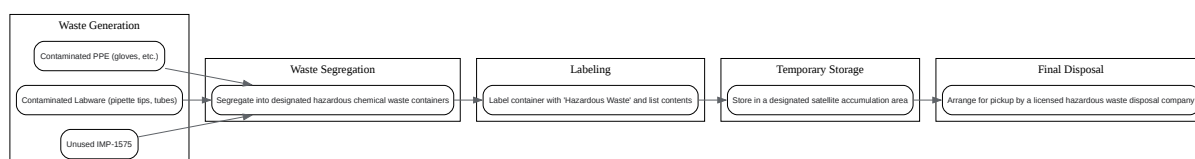
Key Handling and Storage Procedures:

- Always handle **IMP-1575** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.[8]
- Avoid contact with skin and eyes.[8]
- Store the compound at its recommended temperature of 2-8°C.
- Keep containers tightly closed when not in use.[9]
- An eyewash station should be readily accessible in case of accidental eye contact.[7]

Disposal Plan

Proper disposal of **IMP-1575** and any contaminated materials is critical to prevent environmental release.

Disposal Workflow:



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Caption: Step-by-step process for the disposal of **IMP-1575** waste.

Key Disposal Procedures:

- Dispose of **IMP-1575** and any contaminated materials as hazardous chemical waste in accordance with local, state, and federal regulations.[10]
- Collect waste in suitable, closed, and clearly labeled containers.[8][10]
- Do not dispose of **IMP-1575** down the drain.[8]
- For investigational medicinal products (IMP) used in clinical trials, follow the sponsor's instructions for return or destruction.[11]

Experimental Protocols

While specific experimental protocols are highly dependent on the research question, the following provides a general methodology for an in vitro HHAT inhibition assay.

HHAT Inhibition Acyl-cLIP Assay Methodology:

- Prepare Reagents:
 - Purified HHAT enzyme.
 - Acyl-cLIP (a fluorescently labeled peptide substrate).
 - Palmitoyl-Coenzyme A (Pal-CoA).
 - Assay buffer.
 - **IMP-1575** stock solution (in DMSO) and serial dilutions.
- Assay Procedure:
 - In a 384-well plate, add the assay buffer.
 - Add the desired concentrations of **IMP-1575**.

- Add the purified HHAT enzyme and incubate.
- Initiate the reaction by adding a mixture of Acyl-cLIP and Pal-CoA.
- Monitor the increase in fluorescence over time, which corresponds to the acylation of the peptide substrate.
- Data Analysis:
 - Calculate the initial reaction rates from the fluorescence data.
 - Plot the reaction rates against the inhibitor concentration.
 - Determine the IC50 value by fitting the data to a suitable dose-response curve.

This potent compound requires careful and informed handling to ensure the safety of all personnel. Always consult your institution's Environmental Health & Safety (EHS) department for specific guidance.[6]

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